

introduction to imidazo[1,2-a]pyridine derivatives

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-(1*H*-imidazol-5-yl)pyridine*

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An In-Depth Technical Guide to Imidazo[1,2-a]pyridine Derivatives: Synthesis, Properties, and Therapeutic Applications

Abstract

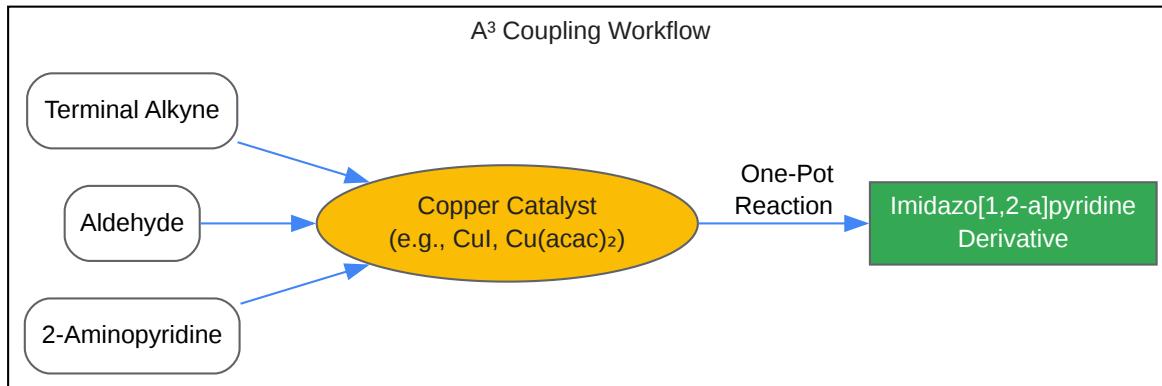
The imidazo[1,2-a]pyridine scaffold is a nitrogen-bridged heterocyclic system that has garnered significant attention in medicinal chemistry, earning the designation of a "privileged structure".^{[1][2]} Its unique electronic properties and structural similarity to endogenous purines allow it to interact with a wide array of biological targets, leading to a broad spectrum of pharmacological activities.^{[3][4]} This has resulted in the development of several commercially successful drugs, including Zolpidem (hypnotic), Alpidem (anxiolytic), and Olprinone (cardiotonic).^{[5][6][7]} This technical guide provides a comprehensive overview of the imidazo[1,2-a]pyridine core, detailing its synthesis, spectroscopic characterization, and diverse therapeutic applications. We will explore the causality behind various synthetic strategies, from classical condensations to modern multicomponent and microwave-assisted reactions, and delve into the mechanisms of action underlying its anticancer, antitubercular, and CNS-modulating effects. This document is intended for researchers, scientists, and drug development professionals seeking a field-proven understanding of this critical pharmacophore.

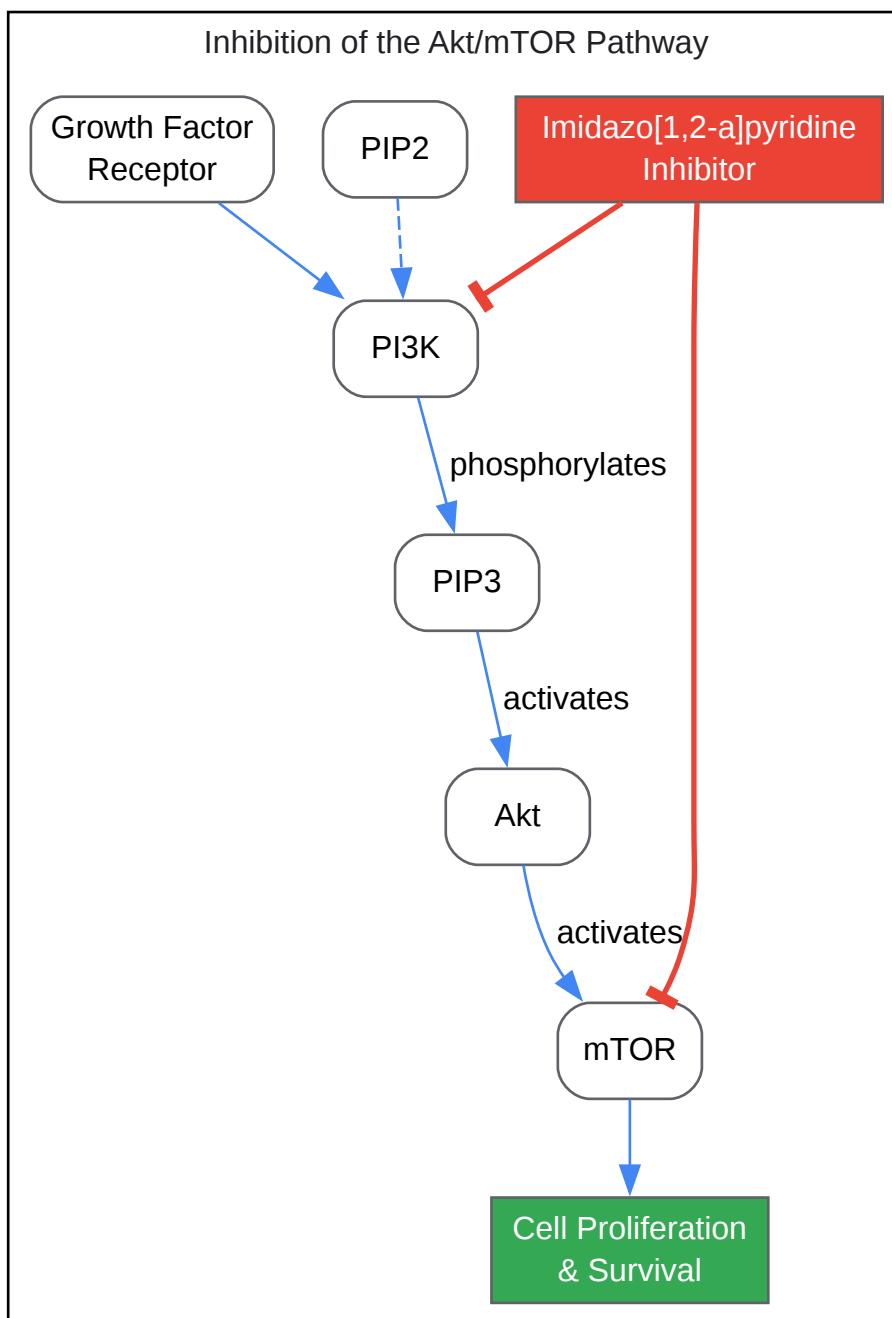
The Imidazo[1,2-a]pyridine Core: A Privileged Scaffold

The imidazo[1,2-a]pyridine system consists of a pyridine ring fused to an imidazole ring, creating a bicyclic aromatic structure.^[3] This fusion imparts a unique combination of rigidity, planarity, and electronic properties that are highly favorable for binding to biological macromolecules.

Core Structure and Physicochemical Properties

The numbering of the imidazo[1,2-a]pyridine ring system is standardized, as shown below. The bridgehead nitrogen atom is designated as position 4. The molecule's aromaticity and the presence of multiple nitrogen atoms allow for a variety of intermolecular interactions, including hydrogen bonding and pi-stacking, which are crucial for receptor binding.





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- To cite this document: BenchChem. [introduction to imidazo[1,2-a]pyridine derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093821#introduction-to-imidazo-1-2-a-pyridine-derivatives>]

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